

1-Methylcyclobutane-1-sulfonamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylcyclobutane-1-sulfonamide

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An In-Depth Technical Guide to **1-Methylcyclobutane-1-sulfonamide**

Abstract

This document provides a comprehensive technical overview of **1-Methylcyclobutane-1-sulfonamide**, a distinct chemical entity within the broader class of sulfonamides. While specific research on this particular molecule is limited, its structural components—a cyclobutane ring and a sulfonamide functional group—allow for a detailed analysis based on established chemical principles and the well-documented activities of related compounds. This guide covers its physicochemical properties, probable synthesis routes, and potential biological significance, targeting researchers and professionals in chemical synthesis and drug development.

Core Molecular Data

1-Methylcyclobutane-1-sulfonamide is an organic compound featuring a four-membered cyclobutane ring with a methyl group and a sulfonamide group attached to the same carbon atom.

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ NO ₂ S	[1] [2] [3]
Molecular Weight	149.21 g/mol	[1] [2] [4]
IUPAC Name	1-methylcyclobutane-1-sulfonamide	[1]
CAS Number	2126177-13-5	[1] [4]
Canonical SMILES	<chem>CC1(CCC1)S(=O)(=O)N</chem>	[1] [3]
InChIKey	JQAUAUDMYXVBDD-UHFFFAOYSA-N	[1] [3]

Synthesis and Experimental Protocols

While specific published syntheses for **1-Methylcyclobutane-1-sulfonamide** are not readily available, a highly probable synthetic route involves the amination of its corresponding sulfonyl chloride precursor. This two-step process is a standard and widely applied method for sulfonamide synthesis.[\[5\]](#)

General Experimental Protocol

Step 1: Synthesis of 1-Methylcyclobutane-1-sulfonyl chloride

The precursor, 1-Methylcyclobutane-1-sulfonyl chloride, can be synthesized by the sulfonation of 1-methylcyclobutane followed by chlorination.[\[6\]](#)

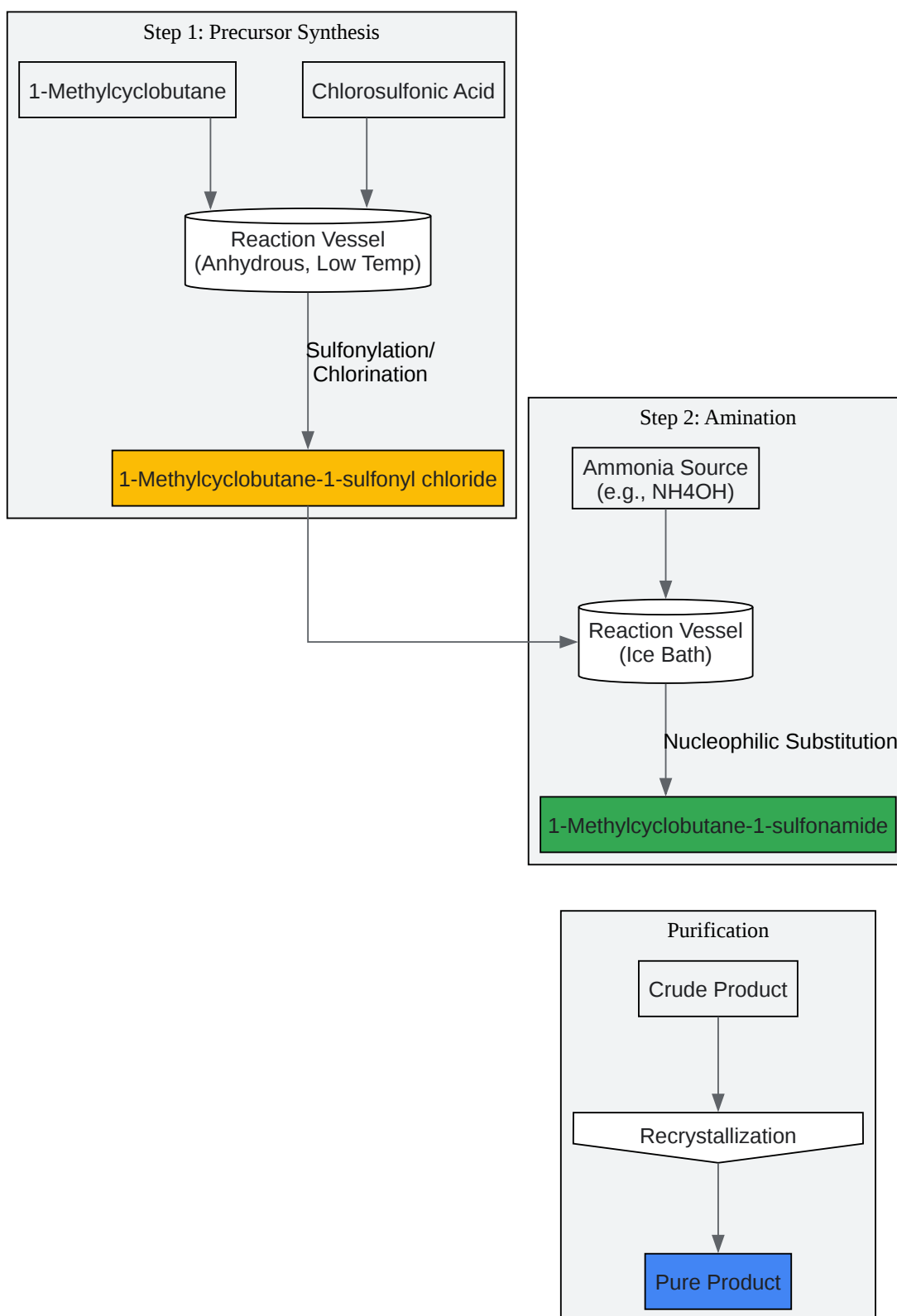
- Reactants: 1-methylcyclobutane and chlorosulfonic acid.
- Procedure: 1-methylcyclobutane is reacted with an excess of chlorosulfonic acid under strictly anhydrous conditions. The reaction is typically performed at a controlled, low temperature to manage its exothermic nature.
- Work-up: Following the reaction, the mixture is carefully quenched, often with ice, and the product is extracted using a non-polar organic solvent like dichloromethane. The organic

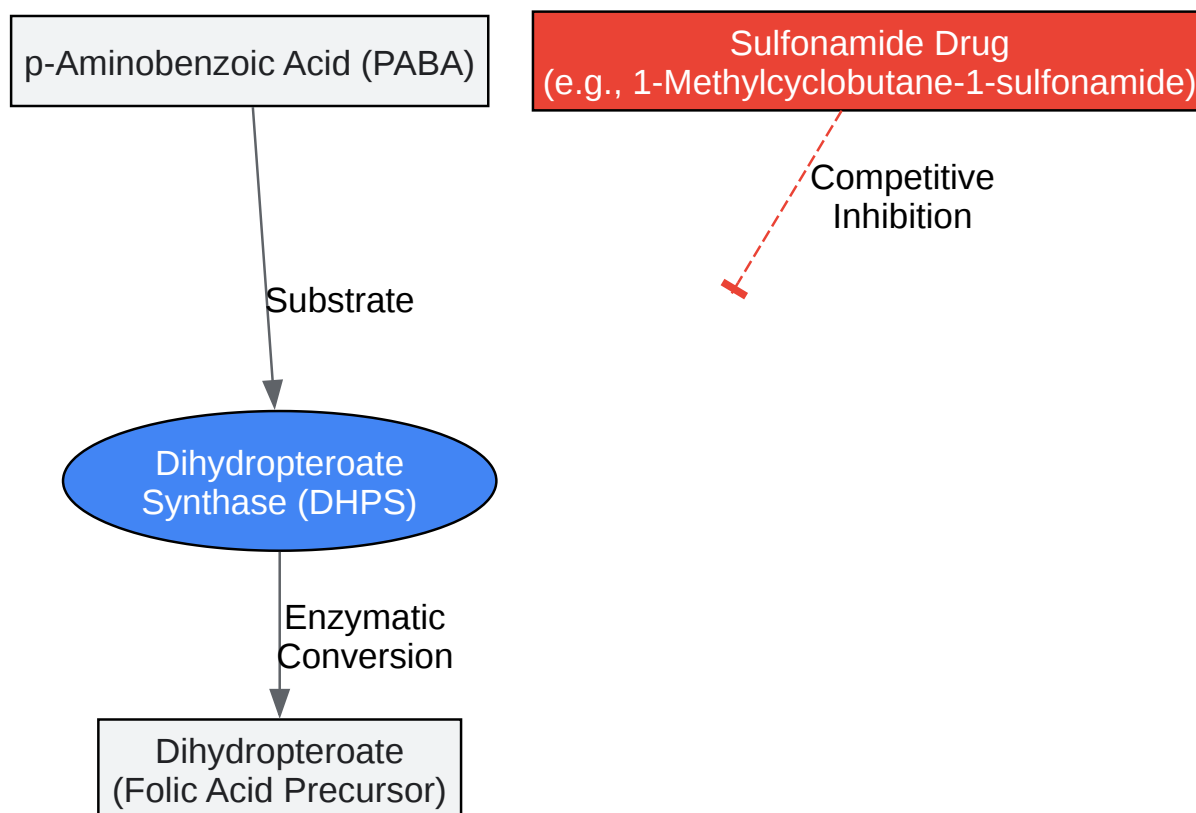
layer is then washed, dried, and concentrated under reduced pressure to yield the crude sulfonyl chloride.^[6]

Step 2: Amination to form **1-Methylcyclobutane-1-sulfonamide**

The synthesized sulfonyl chloride is then reacted with an amine source, typically ammonia, to form the final sulfonamide product.^[7]

- Reactants: 1-Methylcyclobutane-1-sulfonyl chloride and an ammonia source (e.g., aqueous ammonia, ammonium hydroxide).
- Procedure: The sulfonyl chloride is dissolved in a suitable solvent (e.g., acetone, THF) and cooled in an ice bath. The ammonia source is added dropwise with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, the solvent is typically removed in vacuo. The resulting solid is then purified, commonly through recrystallization from a suitable solvent system like ethanol/water, to yield pure **1-Methylcyclobutane-1-sulfonamide**.





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- To cite this document: BenchChem. [1-Methylcyclobutane-1-sulfonamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2837083#1-methylcyclobutane-1-sulfonamide-molecular-weight-and-formula]

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